

5-Indanol chemical properties and structure

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Compound of Interest		
Compound Name:	5-Indanol	
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5-Indanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the chemical properties, structure, and synthesis of **5-Indanol**, a key intermediate in organic synthesis with noted biological activities. The information is presented to support research and development endeavors in medicinal chemistry and related fields.

Core Chemical Properties

5-Indanol, also known as 5-hydroxyindane, is a bicyclic aromatic alcohol. Its physical and chemical properties are summarized in the table below, providing a foundational dataset for experimental design and computational modeling.



Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1][2]
Molecular Weight	134.18 g/mol	
Melting Point	51-53 °C	[3]
Boiling Point	255 °C	[3]
Flash Point	110 °C (closed cup)	[1]
Density	0.8540 g/cm³ (estimate)	[3]
Solubility	6.3 g/L	[3]
рКа	10.37 ± 0.20 (Predicted)	[3]
Appearance	Light brown to grey-brown crystalline powder	[4][5]

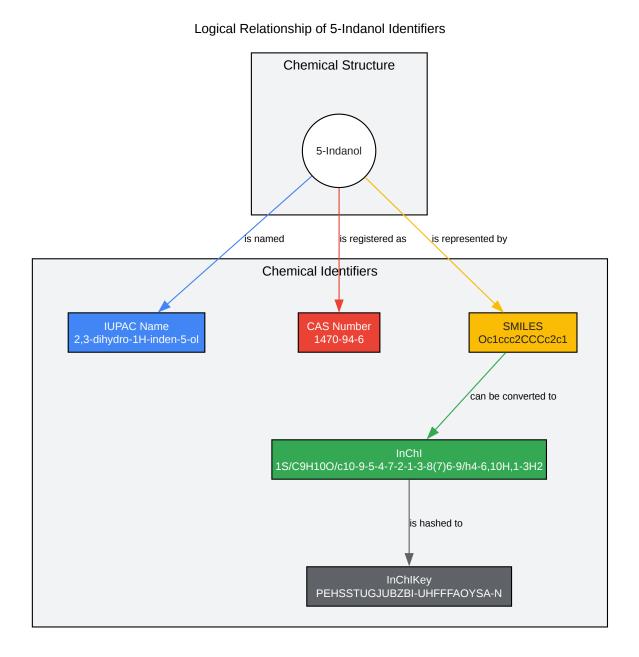
Structural Information and Identifiers

The structural identity of **5-Indanol** is well-defined by various nomenclature and registry systems. This information is critical for accurate database searching and regulatory submissions.

Identifier	Value	Source(s)
IUPAC Name	2,3-dihydro-1H-inden-5-ol	
CAS Number	1470-94-6	[6]
SMILES	Oc1ccc2CCCc2c1	
InChI	1S/C9H10O/c10-9-5-4-7-2-1-3- 8(7)6-9/h4-6,10H,1-3H2	[6]
InChIKey	PEHSSTUGJUBZBI- UHFFFAOYSA-N	[6]



Below is a diagram illustrating the relationship between the various identifiers and the chemical structure of **5-Indanol**.



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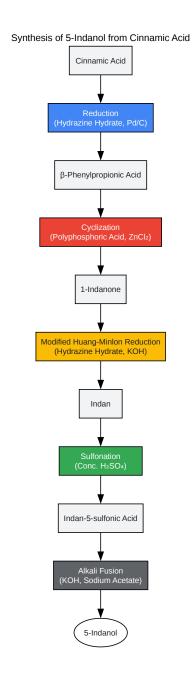
Logical Relationship of **5-Indanol** Identifiers



Experimental ProtocolsSynthesis of 5-Indanol

A multi-step synthesis for **5-Indanol** has been described, starting from cinnamic acid.[7] This method avoids the need for high-pressure operations, making it a more accessible route for many laboratories.[7] The overall workflow is depicted below.





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Synthesis of **5-Indanol** from Cinnamic Acid

Detailed Methodology:



- Reduction of Cinnamic Acid: Cinnamic acid is reduced to β-phenylpropionic acid using hydrazine hydrate in the presence of a palladium on activated carbon catalyst in a basic aqueous solution.[7]
- Cyclization to 1-Indanone: The resulting β-phenylpropionic acid is cyclized to 1-indanone using polyphosphoric acid containing zinc chloride at elevated temperatures.[7]
- Reduction to Indan: 1-Indanone is then reduced to indan via a modified Huang-Minlon reduction, employing hydrazine hydrate and potassium hydroxide in diethylene glycol.[7]
- Sulfonation of Indan: Indan is sulfonated with concentrated sulfuric acid to yield indan-5sulfonic acid.[7]
- Alkali Fusion to 5-Indanol: The potassium salt of indan-5-sulfonic acid is fused with a
 mixture of potassium hydroxide and sodium acetate at high temperatures (275-285 °C).[7]
 The resulting product is then acidified, extracted, and purified by vacuum distillation to yield
 5-Indanol.[7]

Analytical Characterization

The structural confirmation of **5-Indanol** is typically achieved through standard spectroscopic methods. While specific detailed protocols for **5-Indanol** are not extensively published, the general procedures are as follows:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to elucidate the carbon-hydrogen framework of the molecule. ChemicalBook provides access to the ¹H NMR spectrum for **5-Indanol**.[8]
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic functional groups, notably the hydroxyl (-OH) group and the aromatic ring. PubChem lists IR spectral data for **5-Indanol**.[6]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.

Reactivity, Stability, and Biological Activity



Reactivity: **5-Indanol** participates in typical reactions of phenols, such as oxidation and electrophilic aromatic substitution.[9] It serves as a valuable intermediate in the synthesis of more complex molecules. For instance, it is a reagent in the preparation of Sodium Indanylcarbinicillin, a β -lactam antibiotic.[3][4]

Stability and Storage: **5-Indanol** should be stored in a well-closed container at temperatures between 10°C and 25°C.[1]

Biological Activity: **5-Indanol** has been identified as a weak inhibitor of human melanoma tyrosinase.[3][4] Furthermore, its derivative, Sodium Indanylcarbinicillin, has been shown to possess blood pressure-lowering effects in mammals.[3][4] The broader indanone scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antiviral, anti-inflammatory, analgesic, and anticancer properties.[10]

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References

- 1. 5-Indanol | 1470-94-6 | FI42892 | Biosynth [biosynth.com]
- 2. GSRS [precision.fda.gov]
- 3. 5-INDANOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. 5-INDANOL | 1470-94-6 [chemicalbook.com]
- 5. 5-Indanol Hazardous Agents | Haz-Map [haz-map.com]
- 6. 5-Indanol | C9H10O | CID 15118 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pp.bme.hu [pp.bme.hu]
- 8. 5-INDANOL(1470-94-6) 1H NMR spectrum [chemicalbook.com]
- 9. CAS 1470-94-6: 5-Indanol | CymitQuimica [cymitquimica.com]
- 10. Recent developments in biological activities of indanones PubMed [pubmed.ncbi.nlm.nih.gov]



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